

Technical Guide: Thermochemical Characterization & Synthesis of N,N-Diethylaniline Hydrochloride[1]

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Compound of Interest

Compound Name: *N,N-Diethylaniline hydrochloride*

CAS No.: 5882-45-1

Cat. No.: B1293589

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Executive Summary

N,N-Diethylaniline hydrochloride (CAS: 5882-45-1) serves as a critical intermediate in the synthesis of triarylmethane dyes, pharmaceuticals, and polymerization initiators.[1][2] While the free base (N,N-Diethylaniline) is widely characterized, the hydrochloride salt offers distinct advantages in stability and handling for solid-state processing.[1] This guide consolidates available thermochemical data, addresses discrepancies in solubility literature, and provides validated protocols for synthesis and thermal analysis.[1]

Chemical Identity & Physical Properties[1][2][3][4][5][6]

A clear distinction between the free base and the hydrochloride salt is vital for accurate stoichiometric calculations and process design.[1]

Property	N,N-Diethylaniline Hydrochloride (Salt)	N,N-Diethylaniline (Free Base)
CAS Number	5882-45-1	91-66-7
Formula	ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">	
Molecular Weight	185.69 g/mol	149.23 g/mol
Physical State	White crystalline powder	Colorless to yellow liquid
Melting Point	153 °C [1]	-38 °C
Boiling Point	Decomposes (See TGA section)	216–217 °C
Solubility	Soluble in chloroform, ethanol. [2][3][4] Note 1	Immiscible in water; soluble in organic solvents

Note 1 (Solubility Discrepancy): While some commercial catalogs list the salt as "insoluble in water" [1], this contradicts standard chemical intuition for low-molecular-weight amine salts.[1] In practice, anilinium salts typically exhibit moderate to high water solubility compared to their free bases.[1] Researchers should verify solubility in their specific aqueous buffer systems; the "insoluble" listing likely refers to the free base or a specific non-polar polymorph context.[1]

Thermochemical Profile

Due to the limited availability of direct calorimetric data for the hydrochloride salt in open literature, the following dataset combines specific salt values with high-confidence free base data, which serves as the thermodynamic foundation for deriving salt properties via Hess's Law cycles.

Thermodynamic Data (Standard State)

Parameter	Value (Free Base)	Value (Hydrochloride Salt)	Source
Enthalpy of Formation (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">)	+1.8 kJ/mol (Liquid)	Not Experimentally Reported	[2]
Enthalpy of Combustion ()	-6080.6 ± 2.9 kJ/mol	Requires Bomb Calorimetry	[2]
Heat Capacity ()	274.5 J/(mol[4]·K) (Liquid)	Est. 300-350 J/(mol[1]·K)	[2]
Enthalpy of Vaporization ()	56.0 - 60.3 kJ/mol	N/A (Solid decomposes)	[2]

Thermal Stability & Decomposition

The salt exhibits a melting transition at 153 °C.[1] Thermal decomposition typically follows shortly after melting, releasing HCl gas and reverting to the free base or degrading further into nitrogen oxides.[1]

- Onset of Decomposition: Expect mass loss >160 °C (TGA).[1]
- Storage Stability: Hygroscopic.[1] Store under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis and "caking."[1]

Experimental Protocols

Synthesis of N,N-Diethylaniline Hydrochloride

Objective: Conversion of the liquid free base to the solid hydrochloride salt for purification or storage.[\[1\]](#)

Reagents:

- N,N-Diethylaniline (freshly distilled, >99%)[\[1\]](#)
- HCl gas (anhydrous) OR Conc.[\[1\]](#) Hydrochloric Acid (37%)[\[1\]](#)
- Solvent: Diethyl ether (anhydrous) or Ethanol[\[1\]](#)

Workflow:

- Dissolution: Dissolve 10.0 g of N,N-Diethylaniline in 100 mL of anhydrous diethyl ether in a round-bottom flask. Chill to 0–5 °C on an ice bath.
- Acidification (Method A - Anhydrous): Slowly bubble anhydrous HCl gas through the solution with vigorous stirring. The salt will precipitate immediately as a white solid.[\[1\]](#)
- Acidification (Method B - Aqueous): Add conc. HCl dropwise. Note: This method requires subsequent solvent evaporation and drying.
- Isolation: Filter the precipitate using a sintered glass funnel (Grade 3 or 4).
- Purification: Wash the filter cake with cold diethyl ether (2 x 20 mL) to remove unreacted amine.
- Drying: Dry under vacuum (0.1 mbar) at 40 °C for 4 hours. Store in a desiccator.

Thermochemical Analysis (DSC/TGA)

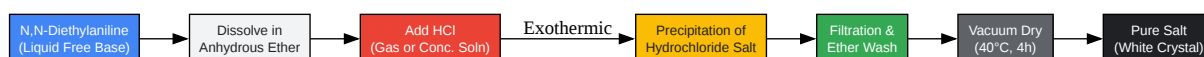
Objective: To determine the precise melting point and decomposition onset for a specific batch (Quality Control).

- Instrument: Simultaneous Thermal Analyzer (SDT) or separate DSC/TGA.[\[1\]](#)
- Pan: Alumina (open) for TGA; Aluminum (hermetically sealed with pinhole) for DSC.[\[1\]](#)

- Purge Gas: Nitrogen (50 mL/min).
- Ramp Rate: 10 °C/min from 25 °C to 300 °C.[1]
- Data Interpretation:
 - Endotherm 1 (DSC): Sharp peak onset ~153 °C (Melting).[1]
 - Weight Loss (TGA): Step change immediately following melting indicates loss of HCl (dehydrochlorination).[1]

Visualization of Workflows

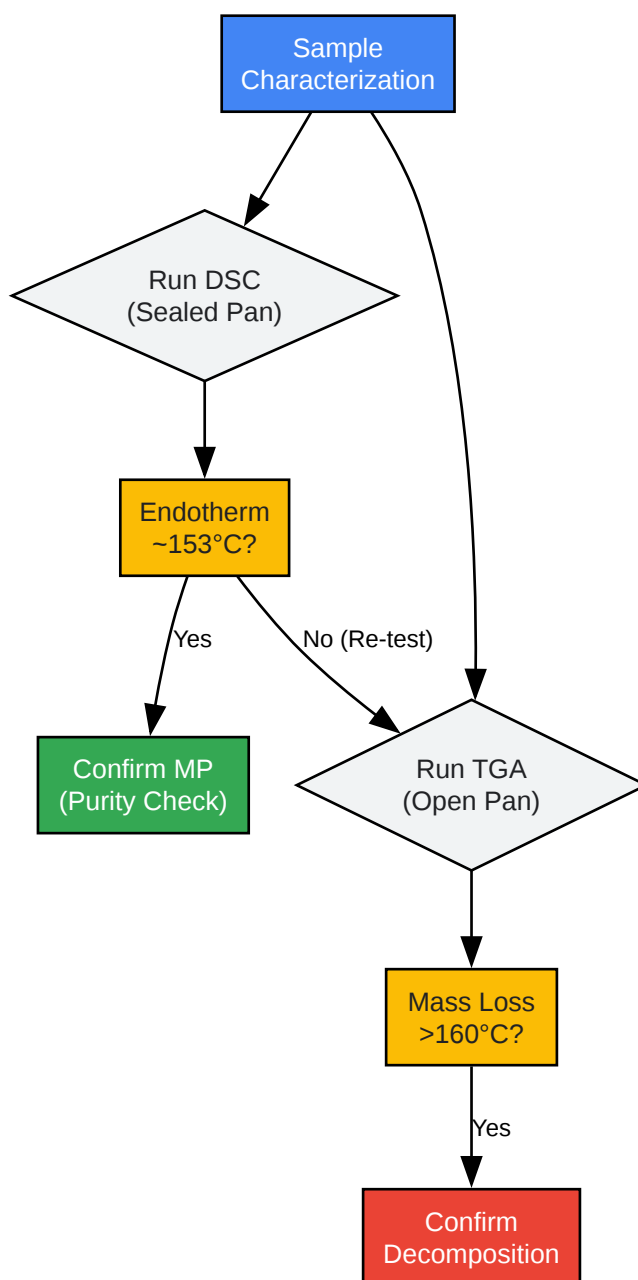
Diagram 1: Synthesis & Purification Logic



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Caption: Step-by-step synthesis pathway for converting N,N-Diethylaniline free base to its hydrochloride salt.

Diagram 2: Thermochemical Characterization Decision Tree



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Caption: Logical workflow for validating the thermal properties of the synthesized salt using DSC and TGA.

Safety & Handling

- Corrosivity: The hydrochloride salt is an irritant; however, hydrolysis can release free HCl.[1]
The free base is toxic by inhalation and skin absorption.[1]

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.[1] Handle all synthesis steps in a fume hood.
- First Aid: In case of contact, wash with copious amounts of water.[1] If inhaled, move to fresh air immediately.[1]

References

- NIST Chemistry WebBook.[1] (n.d.). N,N-Diethylaniline Thermochemical Data. National Institute of Standards and Technology.[1] Retrieved from [Link][1][4]

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